

An In-depth Technical Guide to N,N'-Dibenzylethylenediamine Diacetate (DBEDC)

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Compound of Interest

Compound Name: *Dbedc*

Cat. No.: *B14117655*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N'-Dibenzylethylenediamine diacetate (**DBEDC**), a versatile organic compound, holds significant importance in various scientific and industrial sectors, most notably in pharmaceutical development. This technical guide provides a comprehensive overview of **DBEDC**, including its chemical identifiers, physicochemical properties, synthesis methodologies, and key applications. The document details experimental protocols for its synthesis and its use in formulations. Furthermore, it explores the compound's potential therapeutic roles by examining its interaction with biological pathways, such as those involved in Hepatitis C virus (HCV) replication and cholesterol biosynthesis. All quantitative data is presented in structured tables for clarity, and complex processes are visualized through detailed diagrams.

Chemical Identifiers and Physicochemical Properties

N,N'-Dibenzylethylenediamine diacetate, commonly referred to as **DBEDC** or Benzathine Diacetate, is a diamine salt. Its unique chemical structure contributes to its utility as a stabilizing agent and a chemical intermediate.

Chemical Identifiers

The primary chemical identifiers for **DBEDC** are crucial for its unambiguous identification in research and regulatory documentation.

Identifier	Value	Cite
CAS Number	122-75-8	
Molecular Formula	C ₂₀ H ₂₈ N ₂ O ₄	[1]
Molecular Weight	360.45 g/mol	[2]
IUPAC Name	N,N'-dibenzylethane-1,2-diamine;diacetate	
Synonyms	DBED diacetate, Benzathine diacetate, 1,2-Di(benzylamino)ethane diacetate	[3]
InChI Key	MTRNNCLQPVCDLF-UHFFFAOYSA-N	
SMILES	CC(=O)O.CC(=O)O.C1=CC=C(C=C1)CNCCNCC2=CC=CC=C2	

Physicochemical Properties

The physical and chemical properties of **DBEDC** are summarized below. These characteristics are fundamental for its handling, formulation, and application.

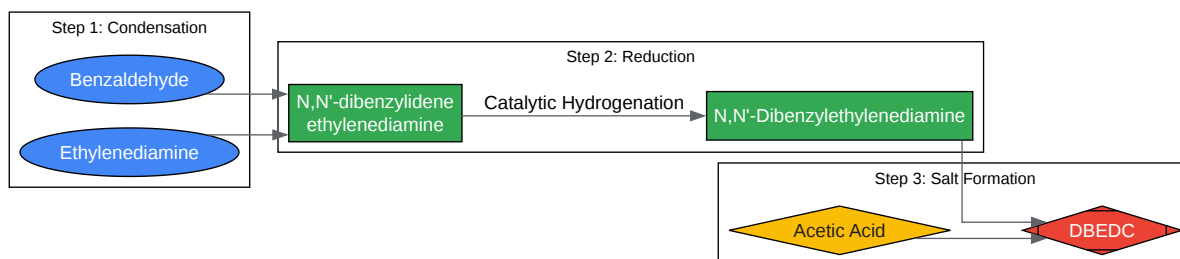
Property	Value	Cite
Appearance	White to off-white crystalline powder	[3]
Melting Point	116-120 °C	
Solubility	Sparingly soluble in water. Soluble in organic solvents like ethanol and acetone.	[3]
pH (50 g/L in H ₂ O at 20 °C)	5.0 - 6.0	[4]
Storage Conditions	Store in a cool, dry place away from direct sunlight in a tightly sealed container.	[3]

Synthesis of N,N'-Dibenzylethylenediamine Diacetate

The synthesis of **DBEDC** can be achieved through a multi-step process involving the condensation of benzaldehyde with ethylenediamine, followed by reduction and subsequent salt formation with acetic acid.

Synthesis Workflow

The overall workflow for the synthesis of **DBEDC** is depicted in the following diagram.



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Caption: Synthesis workflow of **DBEDC** from benzaldehyde and ethylenediamine.

Experimental Protocol for Synthesis

A representative experimental protocol for the synthesis of **DBEDC** is detailed below, based on established chemical literature.^{[5][6][7][8]}

Step 1: Synthesis of N,N'-dibenzylidene ethylenediamine

- In a reaction flask, dissolve benzaldehyde in an appropriate alcohol solvent (e.g., ethanol).
- While stirring and maintaining the temperature between 30-60 °C, slowly add ethylenediamine. The molar ratio of benzaldehyde to ethylenediamine should be approximately 2:1.
- After the addition is complete, continue the reaction for 1-1.5 hours at 40-60 °C.
- Cool the reaction mixture to approximately 10 °C to allow the Schiff base (N,N'-dibenzylidene ethylenediamine) to precipitate.
- Filter the solid product and wash with a small amount of cold solvent.

Step 2: Synthesis of N,N'-Dibenzylethylenediamine

- Dissolve the synthesized N,N'-dibenzylidene ethylenediamine in a suitable solvent such as ethyl acetate.
- Transfer the solution to a hydrogenation reactor.
- Add a hydrogenation catalyst, such as Palladium on carbon (Pd/C) or Platinum oxide.
- Conduct the hydrogenation under a hydrogen pressure of approximately 0.5 MPa and a temperature of around 100 °C.
- Monitor the reaction until the theoretical amount of hydrogen is consumed.
- After the reaction is complete, cool the mixture and filter to remove the catalyst. The resulting solution contains N,N'-Dibenzylethylenediamine.

Step 3: Formation of N,N'-Dibenzylethylenediamine Diacetate

- To the solution of N,N'-Dibenzylethylenediamine, slowly add glacial acetic acid with stirring. The reaction is typically carried out at an elevated temperature (e.g., 80 °C).
- After the addition of acetic acid, continue stirring for approximately 1-4 hours.
- Cool the reaction mixture to around 5 °C to induce crystallization of the diacetate salt.
- Filter the crystalline product, wash with a cold solvent, and dry under vacuum to obtain N,N'-Dibenzylethylenediamine diacetate.

Applications in Drug Development

DBEDC is a key excipient in the pharmaceutical industry, primarily used to form stable, long-acting parenteral formulations of antibiotics.^[9] Its potential as a therapeutic agent itself is also an area of active research.^{[1][10]}

Stabilizing Agent in Long-Acting Penicillin Formulations

DBEDC is the diamine component of Benzathine Penicillin G, a long-acting injectable antibiotic. The low aqueous solubility of the resulting salt allows for the slow release of penicillin

G from the intramuscular injection site, maintaining therapeutic concentrations over a prolonged period.

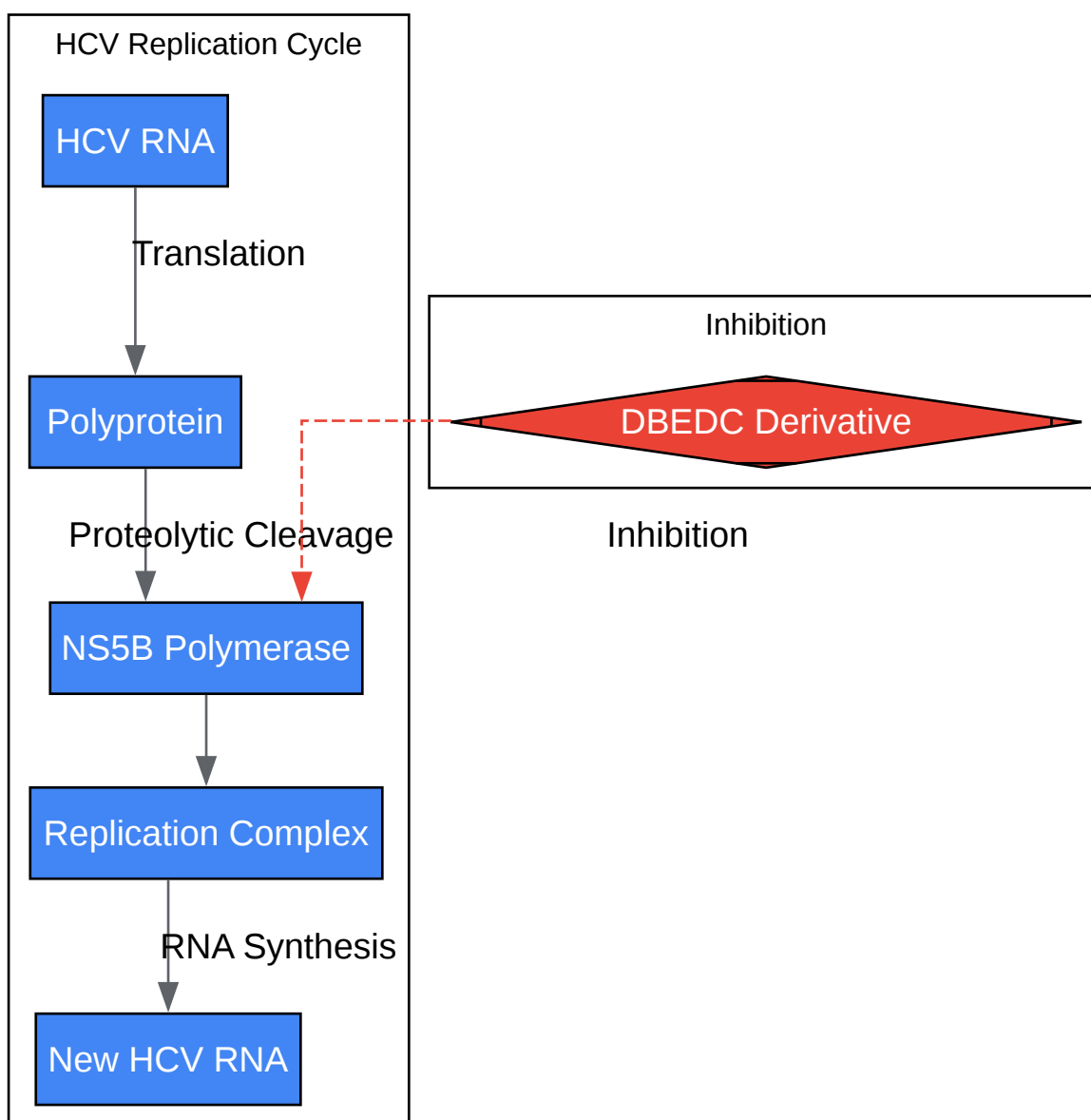
Experimental Protocol: Preparation of a Benzathine Penicillin G Suspension (Illustrative)

- A sterile aqueous solution of potassium penicillin G is prepared.
- A sterile aqueous solution of N,N'-dibenzylethylenediamine diacetate is prepared.
- Under aseptic conditions, the two solutions are mixed. The sparingly soluble benzathine penicillin G precipitates.
- The precipitate is collected, washed with sterile water for injection, and then suspended in a suitable sterile vehicle for injection, which may contain suspending agents and preservatives.
- The final suspension is homogenized to ensure a uniform particle size and then filled into sterile vials or pre-filled syringes.

Potential as a Hepatitis C Virus (HCV) Inhibitor

Research has indicated that N,N'-dibenzylethylenediamine and its derivatives are being investigated as potential inhibitors of the Hepatitis C virus.^[1] The proposed mechanism of action for many HCV inhibitors involves targeting viral proteins essential for replication, such as the NS5B RNA-dependent RNA polymerase.^{[11][12][13][14][15]}

Hypothesized Signaling Pathway Interaction for HCV Inhibition



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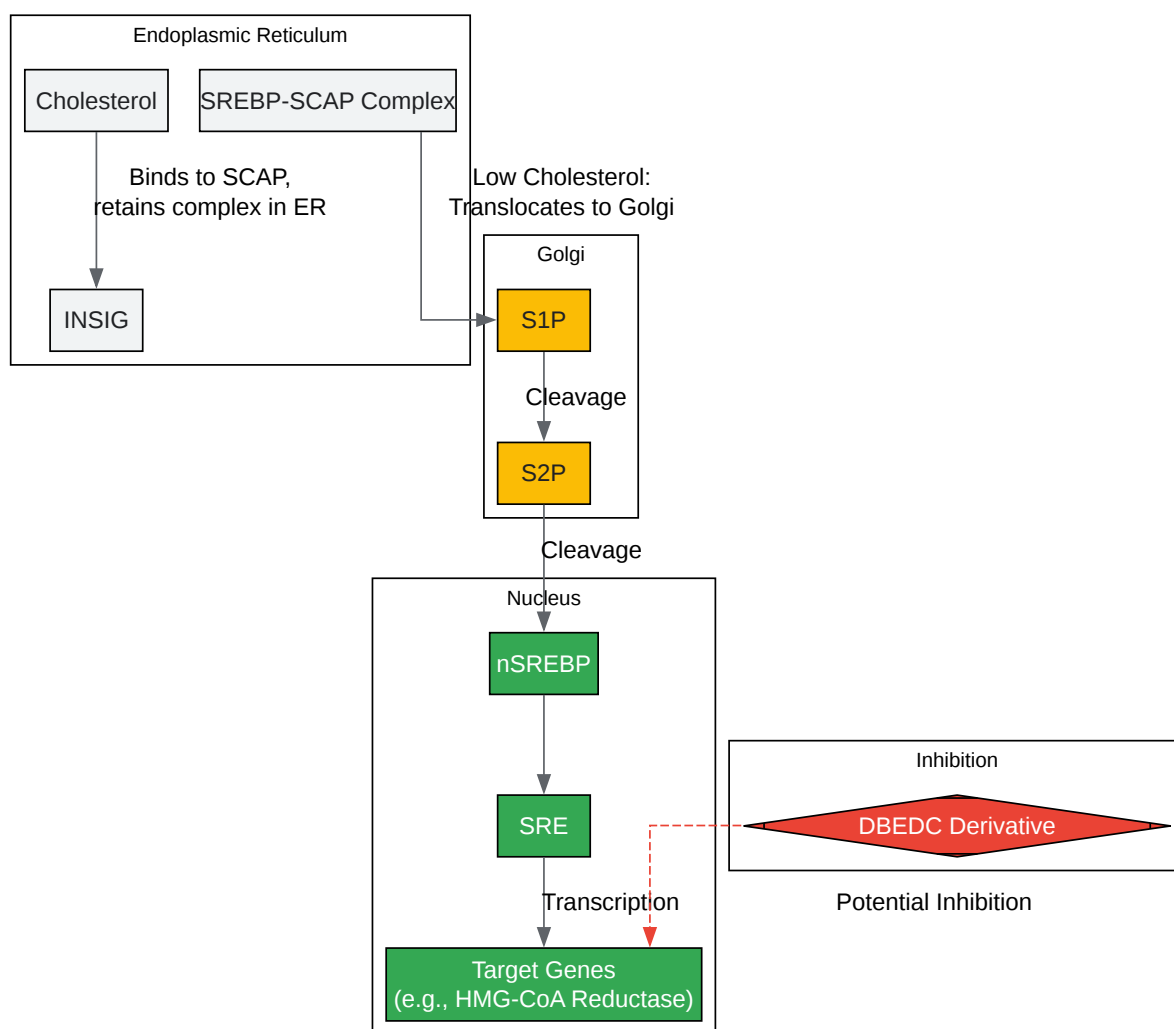
Caption: Potential inhibition of HCV replication by a **DBEDC** derivative targeting the NS5B polymerase.

Potential as a Cholesterol Biosynthesis Inhibitor

Derivatives of N,N'-dibenzylethylenediamine have also been explored for their ability to inhibit cholesterol biosynthesis.[1][10] This pathway is a critical target for managing hypercholesterolemia. The key regulatory step in cholesterol biosynthesis is the conversion of HMG-CoA to mevalonate, catalyzed by HMG-CoA reductase. Another important regulatory

point is the SREBP (Sterol Regulatory Element-Binding Protein) pathway, which controls the transcription of genes involved in cholesterol synthesis.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Cholesterol Biosynthesis and SREBP Pathway



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